

Synthesis of Orbencarb using 2-Chlorobenzyl alcohol

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Compound of Interest

Compound Name: 2-Chlorobenzyl alcohol

Cat. No.: B7723738

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An In-Depth Technical Guide to the Synthesis of Orbencarb from **2-Chlorobenzyl Alcohol**

Introduction

Orbencarb, chemically known as S-(2-chlorobenzyl) N,N-diethylthiocarbamate, is a selective pre-emergence herbicide effective against annual grasses and broad-leaved weeds in crops like wheat, soybeans, and potatoes. Its mechanism of action involves the inhibition of crucial biochemical pathways essential for weed development, such as lipid synthesis and cell division. This guide provides a comprehensive, two-step synthetic pathway for Orbencarb, starting from the readily available precursor, **2-Chlorobenzyl alcohol**.

The synthesis is predicated on two fundamental organic transformations:

- **Chlorination:** Conversion of the primary benzylic alcohol (**2-Chlorobenzyl alcohol**) into a more reactive benzylic halide (2-Chlorobenzyl chloride). This is a critical activation step, as the hydroxyl group is a poor leaving group for subsequent nucleophilic substitution.
- **Thiocarbamoylation:** A nucleophilic substitution reaction where the activated 2-Chlorobenzyl chloride is treated with a salt of N,N-diethylthiocarbamic acid to form the final S-thioester product, Orbencarb.

This document is intended for researchers and professionals in synthetic chemistry and drug development, offering detailed, step-by-step protocols, mechanistic insights, and robust analytical methods for quality control.

Physicochemical Data of Key Compounds

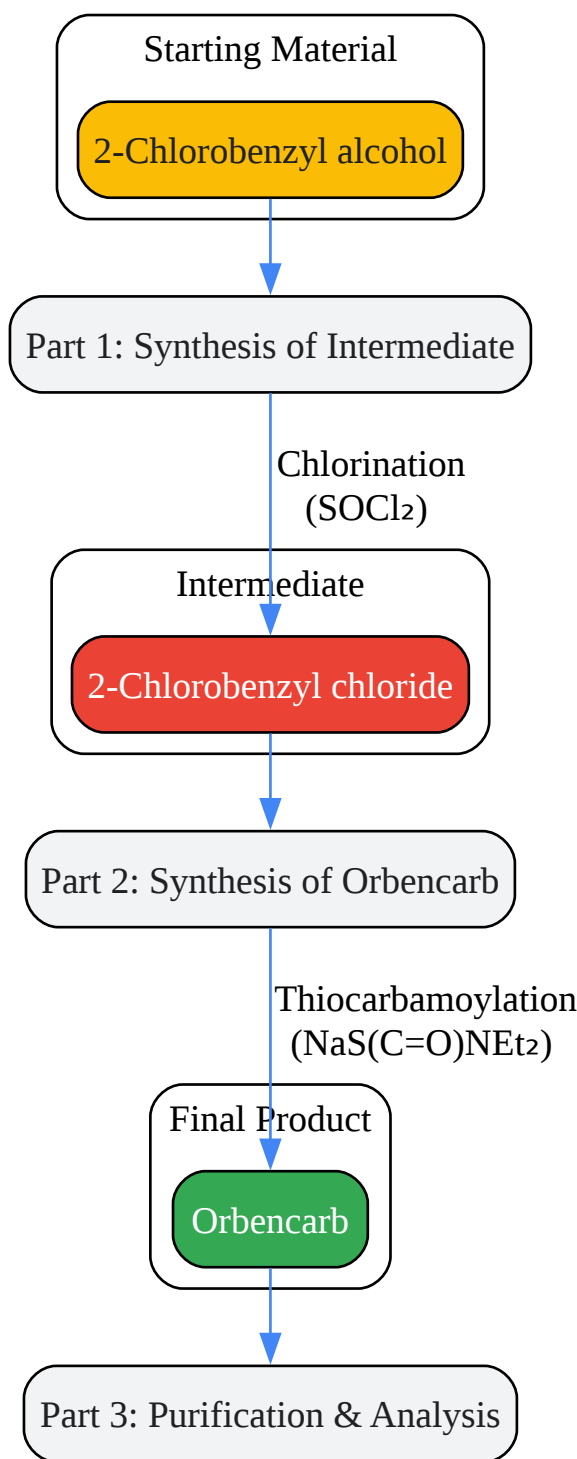
A thorough understanding of the physical and chemical properties of all reagents and products is paramount for successful synthesis and safe laboratory practice.

Compound	IUPAC Name	CAS No.	Molecular Formula	Molecular Weight (g/mol)	Boiling Point (°C)	Melting Point (°C)
Orbencarb	S-[(2-chlorophenyl)methyl] N,N-diethylcarbamothioate	34622-58-7	C ₁₂ H ₁₆ ClNOS	257.78	-	-
2-Chlorobenzyl alcohol	(2-chlorophenyl)methanol	17849-38-6	C ₇ H ₇ ClO	142.58	230	70-72
2-Chlorobenzyl chloride	1-(chloromethyl)-2-chlorobenzene	611-19-8	C ₇ H ₆ Cl ₂	161.03	213-214	-4 to -1.5
Thionyl Chloride	Thionyl dichloride	7719-09-7	SOCl ₂	118.97	76	-104.5
Sodium N,N-diethyl-dithiocarbamate	Sodium N,N-diethyldithiocarbamate	148-18-5	C ₅ H ₁₀ NNaS ₂	171.26	-	95
Diethylamine	N-ethylethanamine	109-89-7	C ₄ H ₁₁ N	73.14	55.5	-50

Data compiled from various sources.

Overall Synthetic Workflow

The synthesis proceeds via the formation of a key intermediate, 2-Chlorobenzyl chloride, which is subsequently used to alkylate the N,N-diethylthiocarbamate nucleophile.



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